

Commercial Availability and Technical Profile of 2-Methoxypent-4-enoic Acid

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Compound of Interest

Compound Name: 2-Methoxypent-4-enoic acid

Cat. No.: B15298259

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxypent-4-enoic acid, a substituted unsaturated carboxylic acid, presents a molecule of interest for various applications in organic synthesis and potentially in the development of novel chemical entities. This technical guide provides a comprehensive overview of its commercial availability, suppliers, and a summary of its chemical properties. While specific experimental protocols for the synthesis and detailed biological pathways involving **2-Methoxypent-4-enoic acid** are not readily available in public literature, this document consolidates the currently accessible information and provides a foundation for researchers interested in this compound.

Chemical Properties

Property	Value	Source
CAS Number	351207-76-6	PubChem
Molecular Formula	C ₆ H ₁₀ O ₃	PubChem
Molecular Weight	130.14 g/mol	PubChem
IUPAC Name	2-methoxypent-4-enoic acid	PubChem
Canonical SMILES	COC(CC=C)C(=O)O	PubChem
InChI Key	ZGDDOIZSMPRMIH- UHFFFAOYSA-N	PubChem

Commercial Availability

2-Methoxypent-4-enoic acid is available from a select number of chemical suppliers, primarily specializing in research and development quantities. The following table summarizes the available information from identified suppliers. Please note that pricing and availability are subject to change and should be confirmed directly with the supplier.

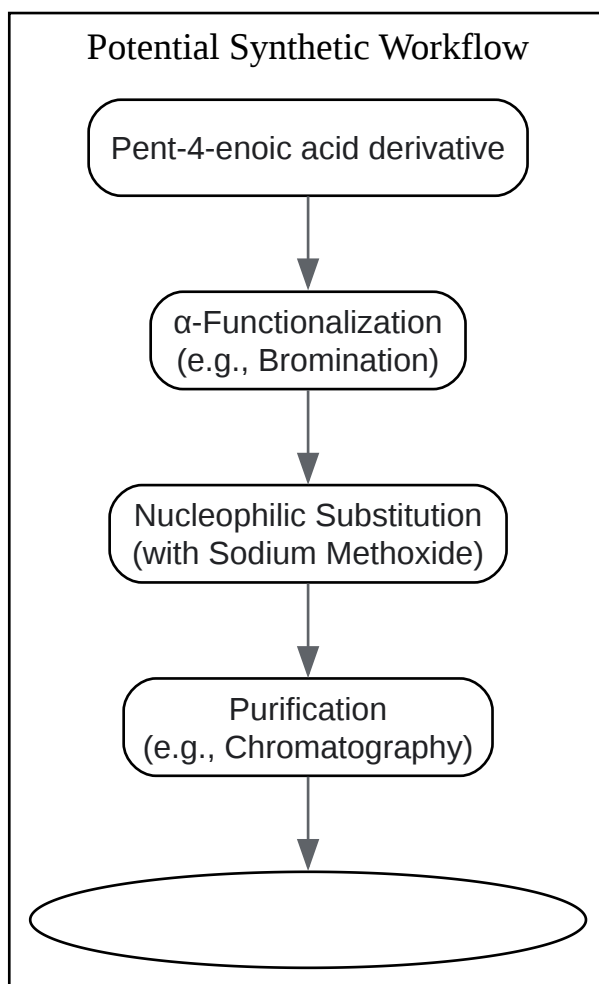
Supplier	Catalog Number	Purity	Available Quantities
BLD Pharm	BD02784016	Not specified	Inquire with supplier
Angene	AG027XK2	Not specified	Inquire with supplier
Enamine	EN300-699698	>95%	1g, 5g, 10g

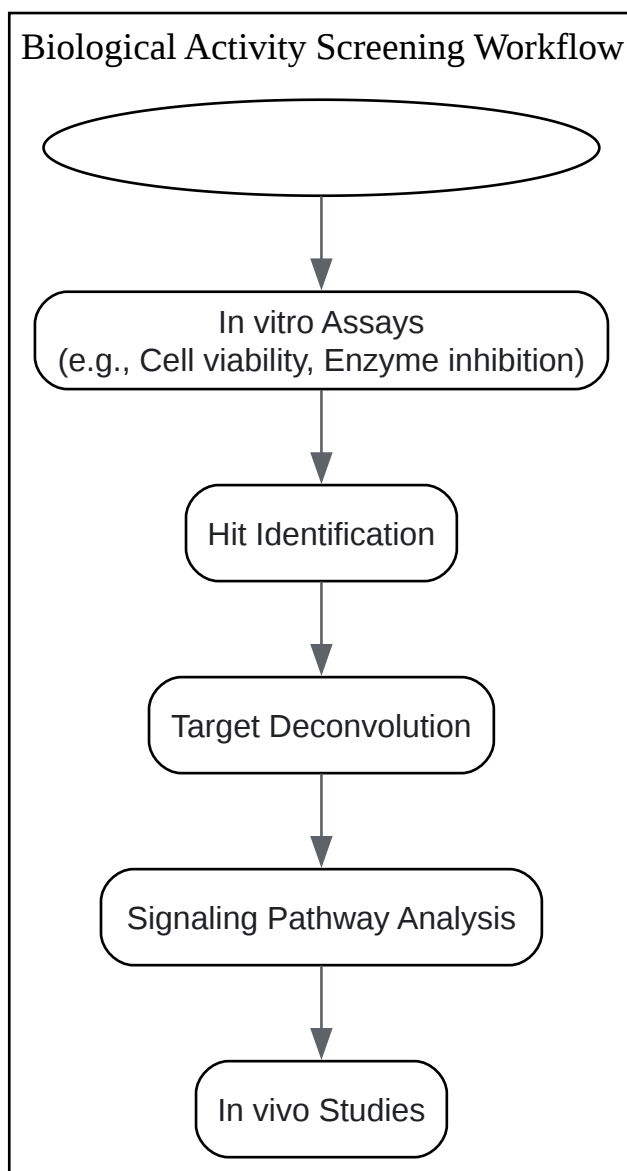
Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Methoxypent-4-enoic acid** are not readily found in the scientific literature. However, general synthetic strategies for α -methoxy acids can be considered as a starting point for its preparation. These methods often involve the α -halogenation of a corresponding carboxylic acid followed by nucleophilic substitution with a methoxide source, or the alkylation of a methoxyacetate enolate. The

synthesis of substituted pentenoic acids can also be approached through various olefination and carbon-carbon bond-forming reactions.

Researchers aiming to synthesize this compound would likely need to adapt existing methodologies for similar structures. A potential, though unverified, synthetic workflow is outlined below.





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- To cite this document: BenchChem. [Commercial Availability and Technical Profile of 2-Methoxypent-4-enoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15298259#commercial-availability-and-suppliers-of-2-methoxypent-4-enoic-acid>]

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